

Personal protective equipment for handling 2-Chloro-ADP

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Compound of Interest

Compound Name: 2-Chloro-ADP

CAS No.: 16506-88-0

Cat. No.: B098926

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Essential Safety and Handling Guide for 2-Chloro-ADP

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized compounds like **2-Chloro-ADP**. This guide provides immediate, essential safety protocols, operational plans for handling and disposal, and detailed experimental context to foster a secure and efficient research environment.

Immediate Safety and Personal Protective Equipment (PPE)

While a specific hazard classification for **2-Chloro-ADP** is not universally established, it is prudent to handle it with the care due to all research chemicals. The following personal protective equipment is recommended as a minimum standard.

Recommended Personal Protective Equipment (PPE) for Handling **2-Chloro-ADP**

Equipment	Specification	Purpose
Gloves	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact. [1] [2]
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes. [1] [2]
Lab Coat	Standard laboratory coat	To protect skin and clothing.

| Respiratory Protection | Not generally required if handled in a well-ventilated area. Use a NIOSH-approved respirator if aerosols may be generated. | To prevent inhalation.[\[3\]](#) |

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **2-Chloro-ADP** and ensure the safety of laboratory personnel.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure you are in a well-ventilated area.
- Don PPE: Put on all required personal protective equipment.
- Weighing: If weighing the solid form, do so in a chemical fume hood to avoid inhalation of any dust.
- Solution Preparation: The sodium salt of **2-Chloro-ADP** is soluble in water.[\[4\]](#) When preparing solutions, add the solvent slowly to the solid.
- Use: During experimental use, avoid direct contact and aerosol generation.
- Post-Handling: After use, thoroughly clean the work area and wash hands.

Storage: For long-term stability, **2-Chloro-ADP** should be stored at -80°C.[\[4\]](#) Under these conditions, it is stable for at least two years.[\[4\]](#)

Disposal Plan

Dispose of **2-Chloro-ADP** and any contaminated materials in accordance with local, state, and federal regulations.

Step-by-Step Disposal Procedure:

- Segregation: Do not mix **2-Chloro-ADP** waste with other chemical waste unless permitted by your institution's disposal protocols.
- Labeling: Clearly label the waste container with the contents, including the name "**2-Chloro-ADP**".
- Containment: Ensure the waste container is sealed and not leaking.
- Collection: Arrange for collection by a specialized chemical waste disposal company.

Quantitative Data Summary

The following tables summarize key quantitative data for **2-Chloro-ADP** and related compounds.

Table 1: Physical and Chemical Properties of **2-Chloro-ADP**

Property	Value	Source
CAS Number	82927-78-4	[4]
Molecular Formula	$\text{C}_{10}\text{H}_{11}\text{ClN}_5\text{O}_{10}\text{P}_2 \cdot 3\text{Na}$	[4]
Formula Weight	527.6 g/mol	[4]
Formulation	A solution in water	[4]
Solubility	Soluble in water	[4]
Storage Temperature	-80°C	[4]

| Stability | ≥ 2 years at -80°C [\[4\]](#) |

Table 2: Biological Activity of **2-Chloro-ADP**

Activity	Description	Value	Source
Platelet Aggregation	Induces aggregation in isolated human platelet-rich plasma.	Concentration-dependent	[4]
cAMP Inhibition	Inhibits prostaglandin E ₂ -induced cAMP production in human platelets.	Concentration-dependent	[4]
Smooth Muscle Relaxation	Induces relaxation of precontracted isolated guinea pig taenia coli strips.	pD ₂ = 6.74	[4]

| Mortalin Inhibition | Inhibits ATPase activity of the Hsp70 family member mortalin. | Apparent K_i = 45.05 μM (human enzyme) | [\[4\]](#)[\[5\]](#) |

Table 3: Stability of a Related Compound (2-chloro-2'-deoxyadenosine) under Various Conditions

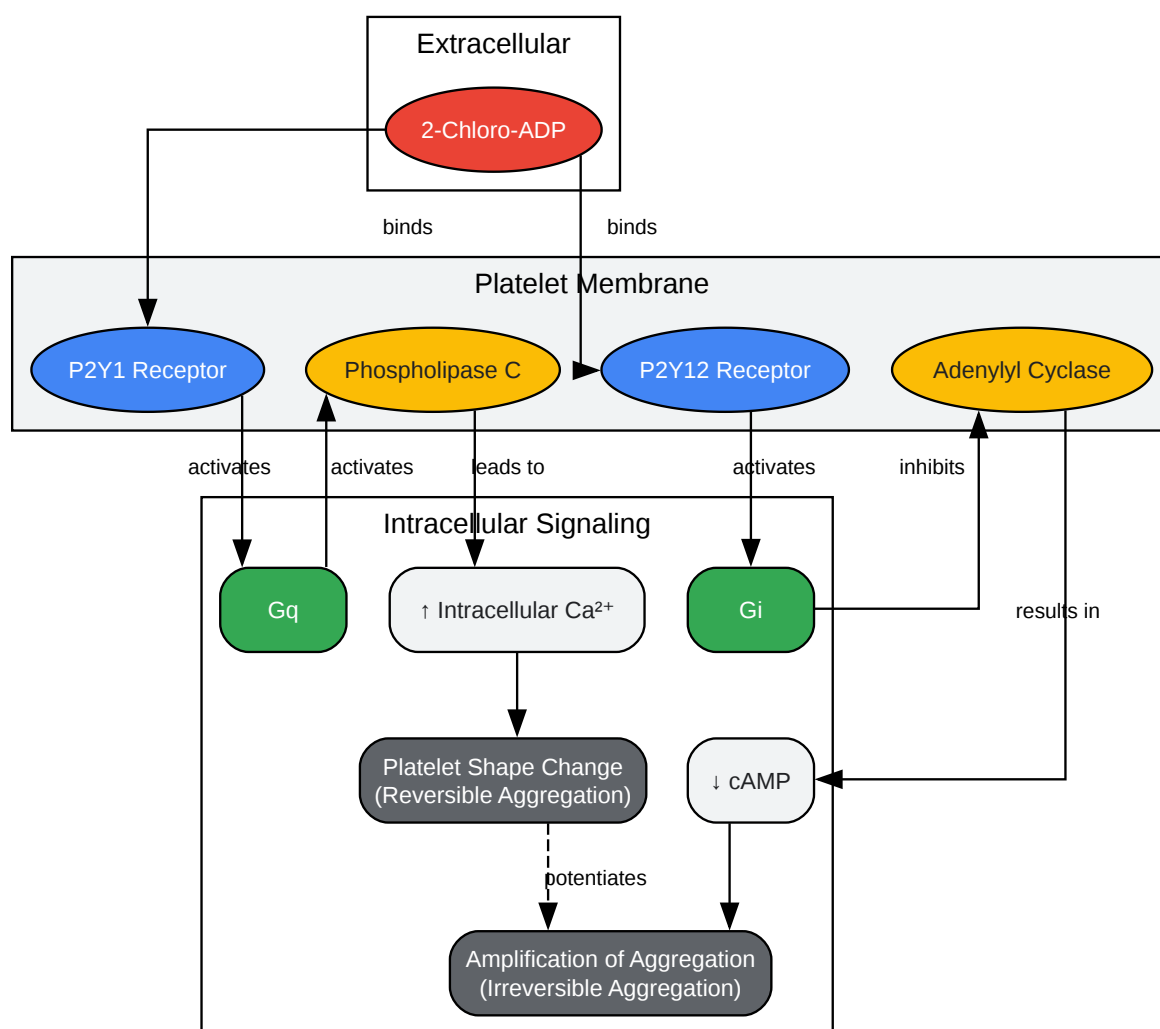
pH	Temperature (°C)	Half-life (T _{1/2})	Remaining after 6h	Source
1	37	0.37 hours	2% (after 2h)	[6]
2	37	1.6 hours	13%	[6]

| Neutral/Basic | 37 - 80 | Stable | Not specified | [\[6\]](#) |

Experimental Protocols and Visualizations

Signaling Pathway of **2-Chloro-ADP** in Platelet Aggregation

2-Chloro-ADP, an analog of ADP, induces platelet aggregation primarily through the activation of two P2Y purinoceptors on the platelet surface: P2Y1 and P2Y12.[7][8] Co-activation of both receptors is necessary for complete platelet activation.[8] The P2Y1 receptor is coupled to Gq, which activates phospholipase C (PLC), leading to an increase in intracellular calcium and initiating a weak, reversible platelet aggregation.[8] The P2Y12 receptor is coupled to Gi, which inhibits adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels.[8] This decrease in cAMP amplifies the aggregation response, leading to irreversible platelet aggregation and thrombus stabilization.[8]

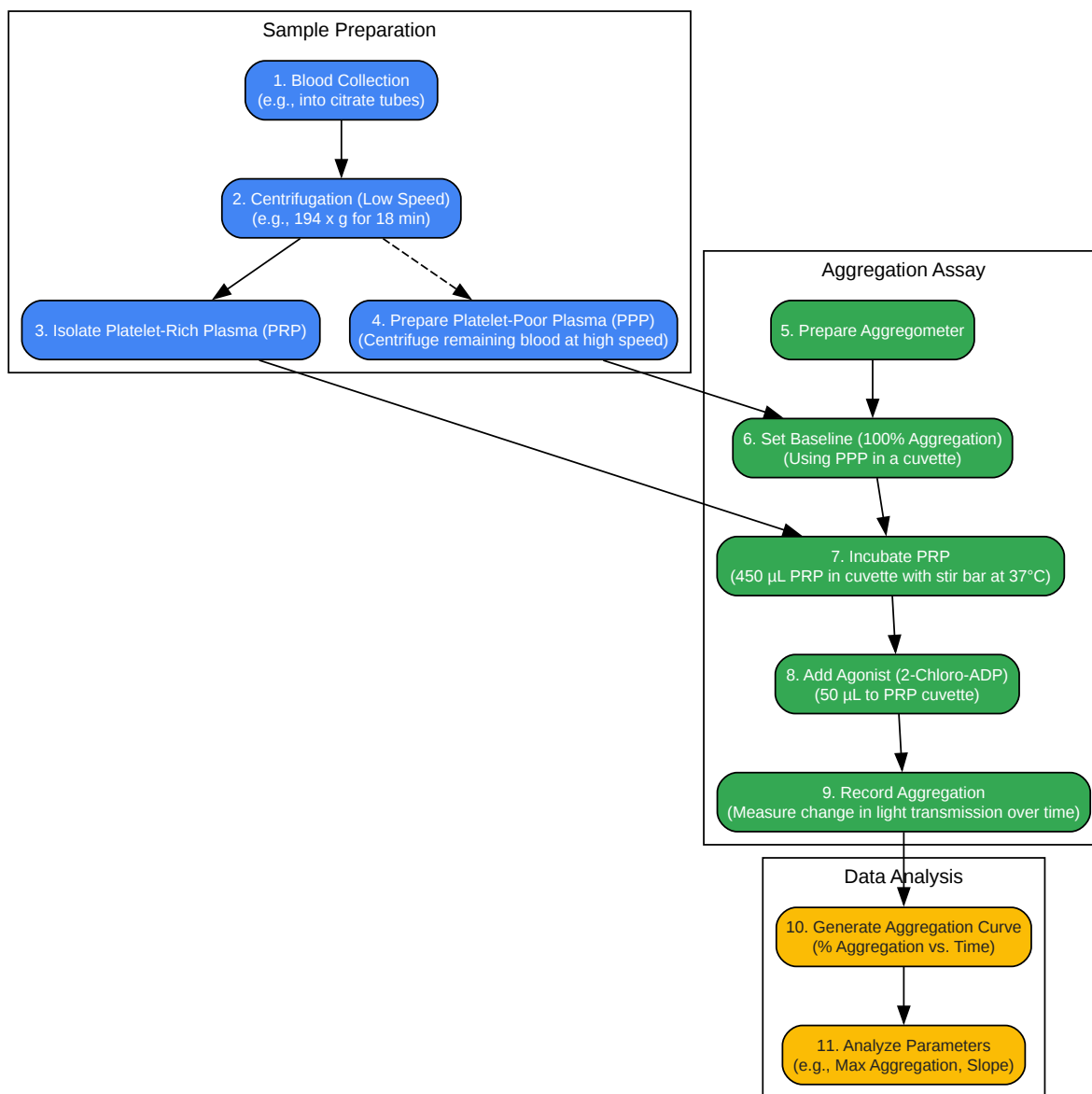


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Signaling pathway of **2-Chloro-ADP** in platelets.

Experimental Workflow: Platelet Aggregation Assay

A common application for **2-Chloro-ADP** is in platelet aggregometry assays to study platelet function. The following workflow outlines the key steps in such an experiment.

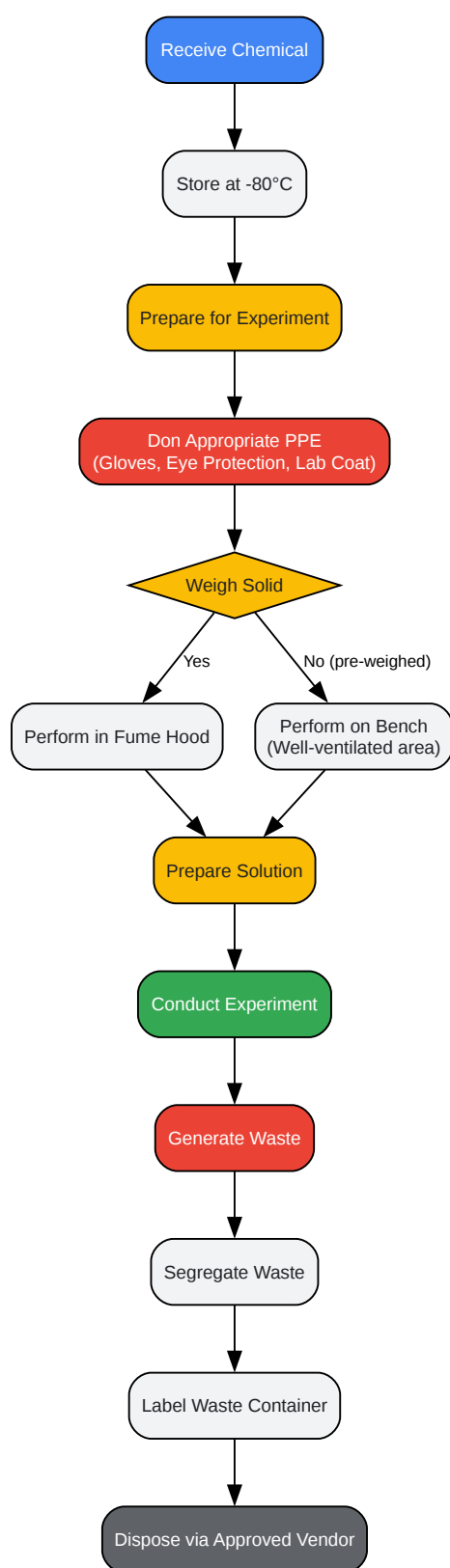


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Workflow for a typical platelet aggregation assay.

Logical Flow: Chemical Handling and Disposal

This diagram illustrates the lifecycle of **2-Chloro-ADP** in the laboratory, from receipt to final disposal, emphasizing key safety and decision points.



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Logical workflow for handling and disposal.

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